

Application Notes and Protocols: Generation of OVA-T4 Peptide-Specific T Cell Lines

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Compound of Interest

Compound Name: OVA-T4 Peptide

Cat. No.: B10861764

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Introduction

These application notes provide a detailed protocol for the generation and expansion of T cell lines specific for the **OVA-T4 peptide** (SIITFEKL), an altered peptide ligand of the immunodominant ovalbumin epitope SIINFEKL. The ability to generate antigen-specific T cell lines is crucial for a wide range of research applications, including the study of T cell activation, differentiation, and effector functions. Furthermore, these cell lines are invaluable tools in the development of immunotherapies and vaccines.

This document outlines two primary protocols: one for the generation of OVA-T4 specific T cell lines from human Peripheral Blood Mononuclear Cells (PBMCs) and another for their generation from transgenic mouse models (OT-I and OT-II). It also includes methods for the characterization of the resulting T cell lines, quantitative data analysis, and a discussion of the relevant T cell signaling pathways.

Data Presentation

Table 1: Representative Quantitative Data for OVA-T4 Specific T Cell Line Generation from Human PBMCs

Parameter	Expected Range	Notes
Starting Cell Number	3×10^6 - 1×10^7 PBMCs	Per T cell line to be generated. [1]
Peptide Concentration	1 - 10 μ M	Optimal concentration may need to be determined empirically.
Initial Frequency of Specific T cells	Low (typically <0.1%)	Varies between donors.
Fold Expansion (after 2-3 weeks)	50 - 200 fold	Highly dependent on donor variability and culture conditions.
Purity of Antigen-Specific T cells	>80% (after enrichment)	As determined by tetramer staining or intracellular cytokine staining.
Viability	>90%	

Table 2: Expected Cytokine Profile of OVA-T4 Stimulated T Cells (from OT-I mice)

Cytokine	Expected Level	Function
IFN- γ	High	Pro-inflammatory, antiviral, and anti-tumor activity.[2]
TNF- α	Moderate to High	Pro-inflammatory cytokine.[2]
IL-2	Moderate	T cell proliferation and survival. [3]
Granzyme B	High	Key mediator of cytotoxicity.[2]
IL-4	Low	Key Th2 cytokine.
IL-10	Low	Immunosuppressive cytokine.

Note: The cytokine profile for human T cells stimulated with OVA-T4 may vary. The data presented is based on studies with OT-I transgenic T cells stimulated with altered peptide ligands.

Experimental Protocols

Protocol 1: Generation of OVA-T4 Peptide-Specific T Cell Lines from Human PBMCs

This protocol details the expansion of memory peptide-specific CD8⁺ T cells from cryopreserved human PBMCs.

Materials:

- Cryopreserved human PBMCs
- RPMI-1640 medium
- Fetal Bovine Serum (FBS), heat-inactivated
- Penicillin-Streptomycin solution
- L-Glutamine

- Beta-mercaptoethanol
- **OVA-T4 peptide** (SIITFEKL)
- Recombinant human IL-2 (rhIL-2)
- Recombinant human IL-7 (rhIL-7)
- Feeder cells (e.g., irradiated allogeneic PBMCs)
- Phytohemagglutinin (PHA)
- Flat-bottom 24-well or 48-well tissue culture plates
- Centrifuge
- Incubator (37°C, 5% CO₂)

Complete Medium (R10): RPMI-1640 supplemented with 10% heat-inactivated FBS, 2 mM L-Glutamine, 100 U/mL Penicillin, 100 µg/mL Streptomycin, and 50 µM beta-mercaptoethanol.

Procedure:

- Thawing and Preparation of PBMCs:
 - Rapidly thaw cryopreserved PBMCs in a 37°C water bath.
 - Transfer the cells to a 15 mL conical tube containing 9 mL of pre-warmed R10 medium.
 - Centrifuge at 600 x g for 5 minutes.
 - Discard the supernatant and resuspend the cell pellet in 10 mL of R10.
 - Perform a cell count and viability assessment using trypan blue exclusion.
 - Centrifuge the cells again and resuspend in R10 at a concentration of 2×10^6 viable cells/mL.
- Peptide Stimulation:

- Plate 1 mL of the PBMC suspension (2×10^6 cells) into a well of a 24-well plate.
- Add **OVA-T4 peptide** to a final concentration of 1-10 μ M.
- Add rhIL-7 to a final concentration of 10 ng/mL to promote the survival of naive and memory T cells.
- Incubate at 37°C with 5% CO₂.
- Expansion of T Cell Lines:
 - After 3-4 days of culture, add rhIL-2 to a final concentration of 20 IU/mL.
 - Monitor the cultures every 2-3 days. When the medium turns yellow, split the cultures into new wells with fresh R10 medium containing 20 IU/mL of rhIL-2.
 - After 10-14 days, the antigen-specific T cells should have proliferated.
- Restimulation and Further Expansion:
 - For long-term expansion, restimulate the T cell lines every 14 days.
 - Prepare feeder cells by irradiating allogeneic PBMCs (3000 rads).
 - Co-culture the T cell line (e.g., 1×10^6 cells) with feeder cells (e.g., 5×10^6 cells) in a 24-well plate.
 - Add PHA at 1 μ g/mL and rhIL-2 at 50 IU/mL.
 - Expand the cultures as described in step 3.

Protocol 2: Generation of OVA-T4 Peptide-Specific T Cell Lines from Transgenic Mice (OT-I or OT-II)

This protocol describes the in vitro activation and expansion of OVA-T4 specific T cells from the spleens of OT-I (for CD8⁺ T cells) or OT-II (for CD4⁺ T cells) transgenic mice.

Materials:

- Spleen from an OT-I or OT-II mouse
- RPMI-1640 medium
- Fetal Bovine Serum (FBS), heat-inactivated
- Penicillin-Streptomycin solution
- L-Glutamine
- Beta-mercaptoethanol
- **OVA-T4 peptide** (SIITFEKL)
- Recombinant murine IL-2 (rmIL-2)
- 70 µm cell strainer
- Red Blood Cell Lysis Buffer
- Centrifuge
- Incubator (37°C, 5% CO₂)

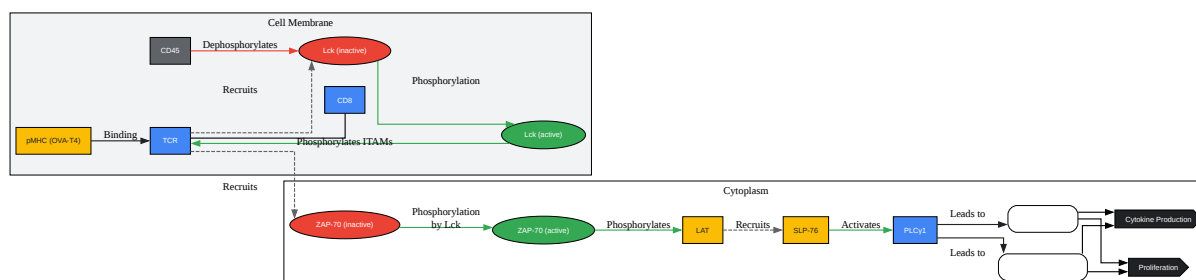
Procedure:

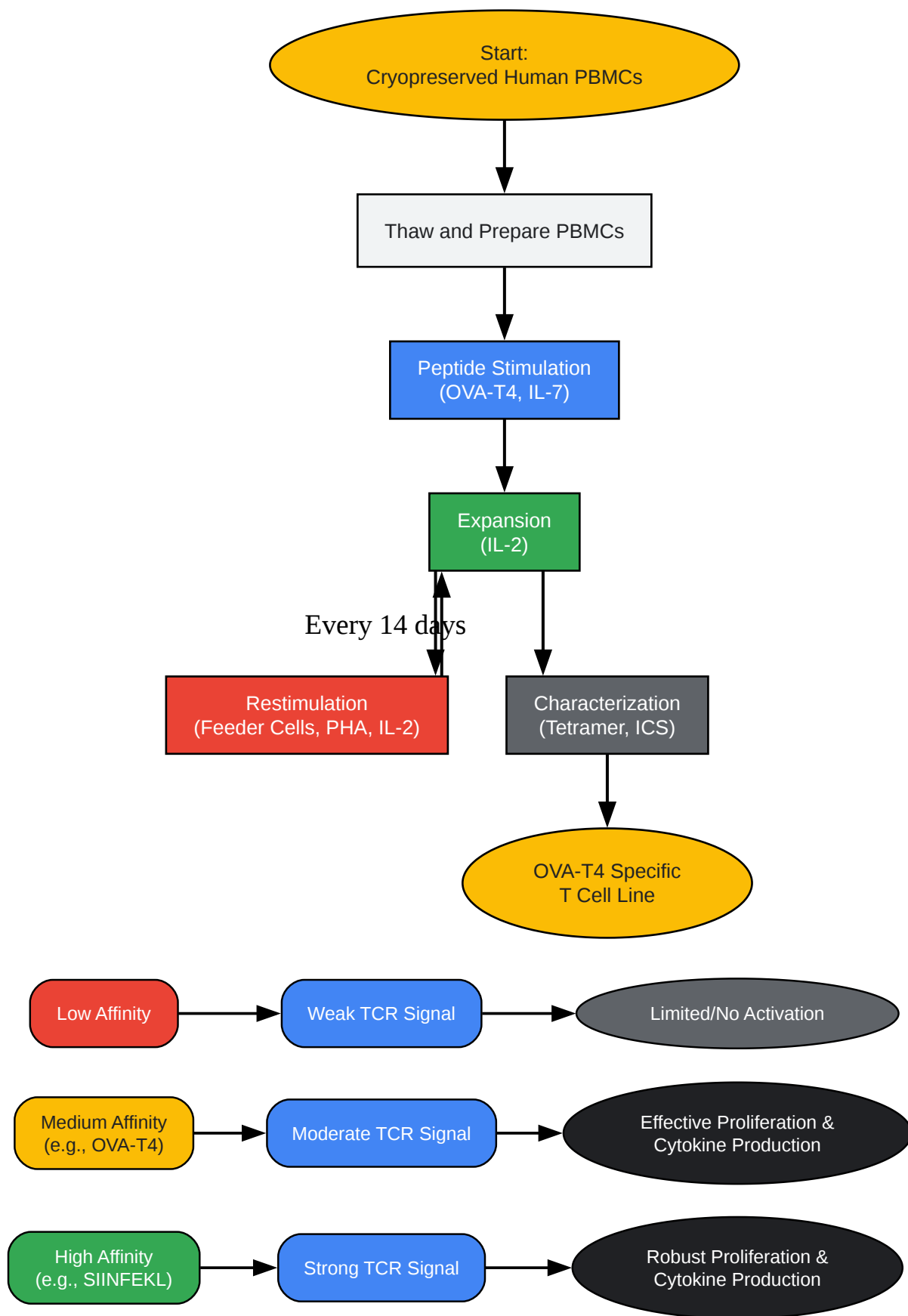
- Preparation of Splenocytes:
 - Aseptically remove the spleen from an OT-I or OT-II mouse.
 - Prepare a single-cell suspension by gently grinding the spleen through a 70 µm cell strainer with the plunger of a syringe.
 - Lyse the red blood cells using a lysis buffer.
 - Wash the splenocytes twice with RPMI-1640 medium.
 - Resuspend the cells in complete medium at a concentration of 2×10^6 cells/mL.

- In Vitro Stimulation:
 - Plate 1 mL of the splenocyte suspension into a 24-well plate.
 - Add the **OVA-T4 peptide** to a final concentration of 1 μ M.
 - Incubate at 37°C with 5% CO₂ for 3 days.
- Expansion with IL-2:
 - After 3 days, expand the activated T cells by transferring them to a larger culture flask.
 - Add rmIL-2 to a final concentration of 20 IU/mL.
 - Maintain the cell density between 0.5 - 2 x 10⁶ cells/mL by adding fresh medium with rmIL-2 as needed.

Mandatory Visualization

TCR Signaling Pathway





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References

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